

Essential Safety and Operational Guide for CP 154526 Hydrochloride

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Compound of Interest

Compound Name: CP 154526 hydrochloride

Cat. No.: B125420

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This document provides immediate safety, handling, and logistical information for researchers, scientists, and drug development professionals working with **CP 154526 hydrochloride**. The following procedural guidance is intended to ensure the safe handling and disposal of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for **CP 154526 hydrochloride** is presented below for easy reference.

Property	Value
Alternate Names	N-Butyl-N-ethyl-7-mesityl-2,5-dimethyl-7H-pyrrolo[2,3-d]pyrimidin-4-amine Hydrochloride
Molecular Formula	C ₂₃ H ₃₂ N ₄ · HCl
Molecular Weight	400.99 g/mol
Purity	≥98%
CAS Number	257639-98-8
Solubility	Soluble to 50 mM in DMSO and ethanol
Storage	Desiccate at +4°C

Personal Protective Equipment (PPE) and Handling

When handling **CP 154526 hydrochloride**, particularly in its solid form, adherence to the following personal protective equipment guidelines is mandatory to minimize exposure and ensure personal safety.

Engineering Controls:

- Use process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below recommended exposure limits.
- If operations generate dust, fume, or mist, use ventilation to keep exposure to airborne contaminants below the exposure limit.

Personal Protective Equipment:

- Eye/Face Protection: Wear splash goggles or other approved eye protection.
- Skin Protection: A full suit and boots are recommended. Wear suitable gloves.[\[1\]](#)
- Respiratory Protection: A dust respirator should be used. In case of insufficient ventilation, a self-contained breathing apparatus should be used to avoid inhalation of the product.
- Hygiene Measures: Wash hands thoroughly after handling and before eating, smoking, or using the lavatory.

First Aid Measures

In the event of exposure to **CP 154526 hydrochloride**, the following first aid procedures should be followed immediately.

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult or stops, provide artificial respiration.[\[1\]](#)
- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Flush eyes with water as a precaution. Check for and remove any contact lenses.

- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.

Potential Health Effects:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.
- Eye Contact: May cause eye irritation.

Storage and Disposal

Proper storage and disposal of **CP 154526 hydrochloride** are critical for maintaining its stability and for environmental safety.

Storage:

- Keep the container tightly closed and store in a cool, dry, and well-ventilated area.
- Keep away from heat and sources of ignition.
- For long-term storage, it is recommended to desiccate at +4°C.[\[2\]](#)[\[3\]](#)

Disposal:

- Waste must be disposed of in accordance with federal, state, and local environmental control regulations.
- For unused medicine that cannot be returned to a drug take-back location, it can be disposed of in the trash by mixing it with an unappealing substance like dirt or cat litter, placing it in a sealed container, and then throwing it in the household trash.[\[4\]](#)

Experimental Protocols

CP 154526 hydrochloride is a selective corticotropin-releasing factor receptor 1 (CRF1) antagonist and is often used in preclinical models of anxiety and depression.[\[5\]](#)[\[6\]](#) Detailed methodologies for two common behavioral assays are provided below.

Forced Swim Test (FST) Protocol for Rodents

This protocol is used to assess antidepressant-like activity.

- Apparatus: A cylindrical container filled with water (23-25°C) to a depth that prevents the animal from touching the bottom.^[7]
- Habituation (Day 1): Individually place each animal into the swim cylinder for a 15-minute pre-swim session.^[7] Afterwards, remove the animal, dry it, and return it to its home cage.^[7]
- Drug Administration: Administer **CP 154526 hydrochloride** or a vehicle control at the desired dose and route (e.g., intraperitoneal injection) at a predetermined time before the test session (typically 30-60 minutes).^{[7][8]}
- Test Session (Day 2): Place the animal back into the swim cylinder for a 5-minute session.^[7] The entire session should be recorded for later analysis.^[7]
- Behavioral Scoring: A trained observer, blind to the treatment conditions, should score the video recordings. The primary measure is "immobility time," defined as the period when the animal makes only the minimal movements necessary to keep its head above water.^[7]
- Data Analysis: The total time spent in immobility during the 5-minute test is calculated for each animal. A significant reduction in immobility time in the treated group compared to the control group is indicative of an antidepressant-like effect.^[7]

Elevated Plus Maze (EPM) Protocol for Rodents

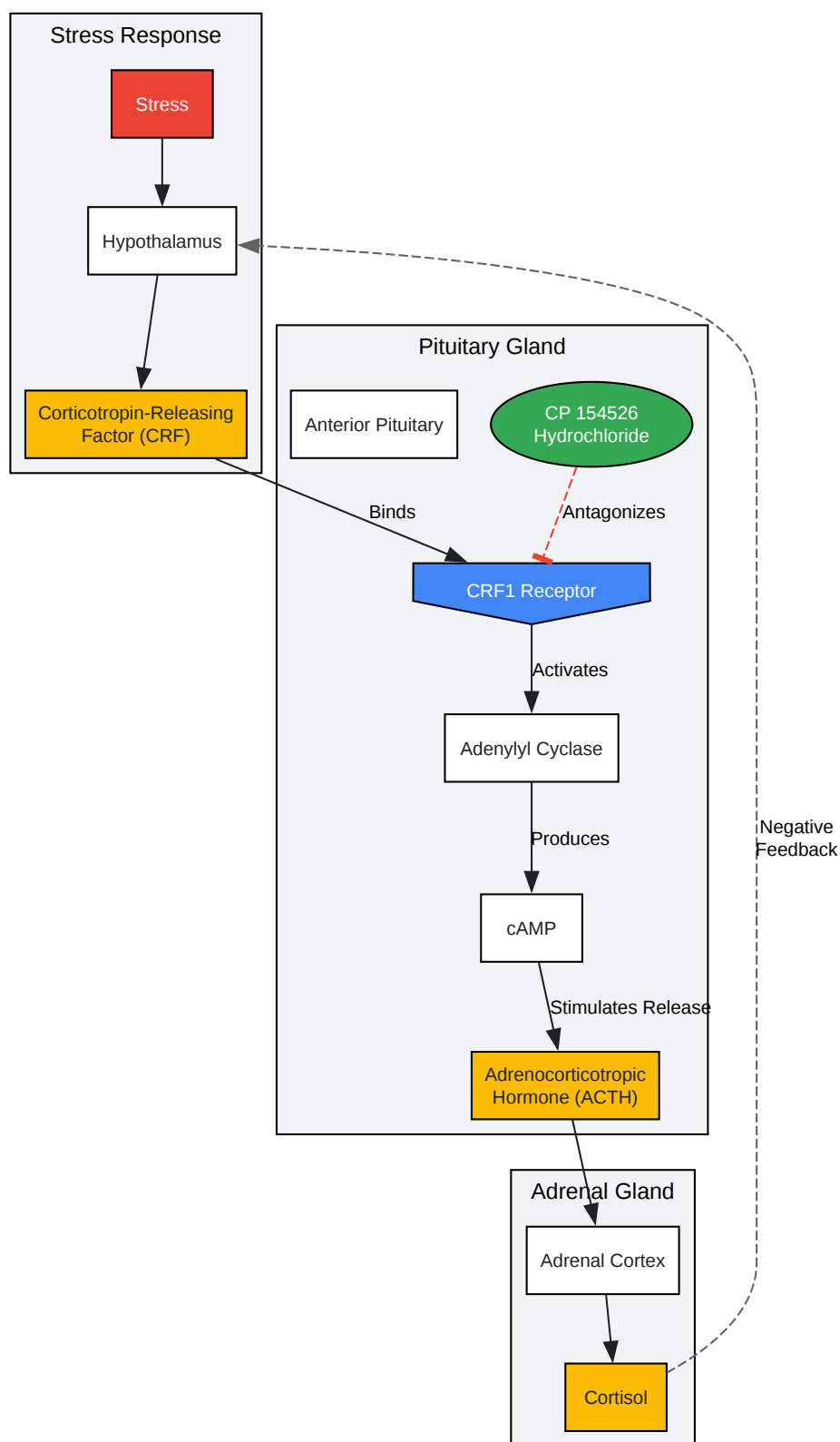
This protocol is used to assess anxiolytic-like activity.

- Apparatus: A plus-shaped maze with two open arms and two closed arms, elevated from the ground.^{[4][9]}
- Habituation: Allow the animals to acclimate to the testing room for at least 45-60 minutes before the test.^{[3][9]}
- Drug Administration: Administer **CP 154526 hydrochloride** or a vehicle control at the desired dose and route.

- Test Procedure: Place the animal in the center of the maze, facing a closed arm.^[9] Allow the animal to explore the maze for a 5-minute session.^[2]
- Data Recording: Use a camera and tracking software to record the animal's movement.^[3]
- Data Analysis: The key measures are the number of entries into and the time spent in the open and closed arms.^[4] An anxiolytic-like effect is indicated by a significant increase in the percentage of time spent in the open arms and the percentage of open arm entries.^[4]

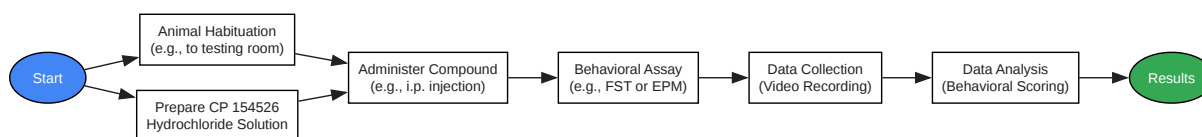
Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the biological context and a typical experimental workflow for **CP 154526 hydrochloride**.



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Caption: CRF1 Receptor Signaling Pathway and the Antagonistic Action of **CP 154526 Hydrochloride**.



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Caption: General Experimental Workflow for In Vivo Studies with **CP 154526 Hydrochloride**.

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